

Technical Support Center: 4-Methyl-1,4-azaphosphinane 4-oxide Solution Stability

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Compound of Interest

Compound Name:	4-Methyl-1,4-azaphosphinane 4-oxide
CAS No.:	945460-43-5
Cat. No.:	B3170705

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Welcome to the Technical Support and Troubleshooting Center for **4-Methyl-1,4-azaphosphinane 4-oxide**. This cyclic phosphine oxide is an increasingly vital building block in modern medicinal chemistry, utilized in the synthesis of highly selective covalent KEAP1 inhibitors[1], STING agonists[2], and targeted therapies for acute myeloid leukemia (AML)[3].

While the azaphosphinane ring provides excellent metabolic stability in vivo, handling the free base or its hydrochloride salt[4] in solution requires a deep understanding of its dual-functional nature. This guide provides causality-driven troubleshooting, validated protocols, and FAQs to ensure the integrity of your experimental workflows.

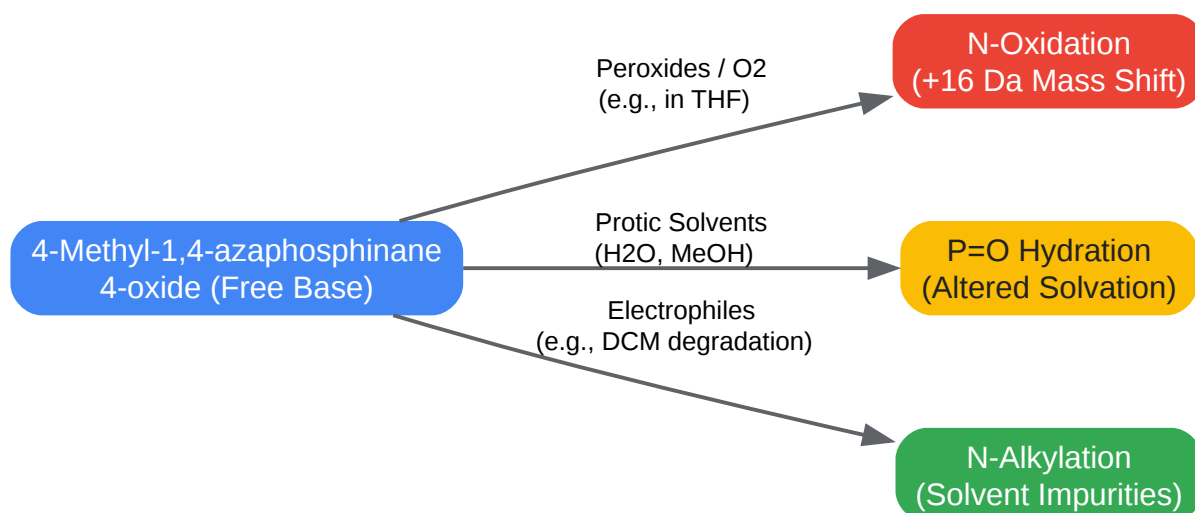
Knowledge Base: Mechanistic Causes of Instability

To troubleshoot stability issues, one must understand the intrinsic chemical reactivity of the molecule. **4-Methyl-1,4-azaphosphinane 4-oxide** contains two distinct functional centers:

- The Tertiary Phosphine Oxide (P=O): Unlike primary or secondary phosphine oxides that undergo tautomerization, this tertiary phosphine oxide is highly resistant to further oxidation.

However, the P=O bond possesses a strong dipole moment, making it a powerful hydrogen-bond acceptor. In protic solutions, it forms tight hydration spheres that can alter apparent solubility and effective molarity.

- The Secondary Amine (N-H): The nitrogen at the 1-position is the primary site of instability. As a nucleophilic secondary amine, it is highly susceptible to N-oxidation by dissolved oxygen or solvent peroxides, and N-alkylation by electrophilic solvent impurities.



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Fig 1. Primary solution-phase degradation and solvation pathways of **4-Methyl-1,4-azaphosphinane 4-oxide**.

Quantitative Data: Solvent Stability Matrix

The choice of solvent dictates the shelf-life of your stock solutions. The table below summarizes the quantitative stability profiles and causality behind degradation in common laboratory solvents.

Solvent System	Primary Degradation Risk	Estimated Half-Life (25°C)	Recommended Mitigation Strategy
THF / 1,4-Dioxane	N-Oxidation (Peroxide driven)	< 48 hours	Use BHT-stabilized or freshly distilled solvents; store under Argon.
Dichloromethane (DCM)	N-Alkylation (Chloromethylation)	~ 7 days	Avoid prolonged ambient exposure; store at -20°C.
Water / Methanol	Hydrate Formation (P=O bonding)	Stable (Alters Molarity)	Account for hydrate mass (+18 Da per H ₂ O) in concentration calculations.
Anhydrous DMSO	Minimal (Highly stable)	> 6 months	Degas with Argon prior to dissolution to prevent ambient O ₂ ingress.

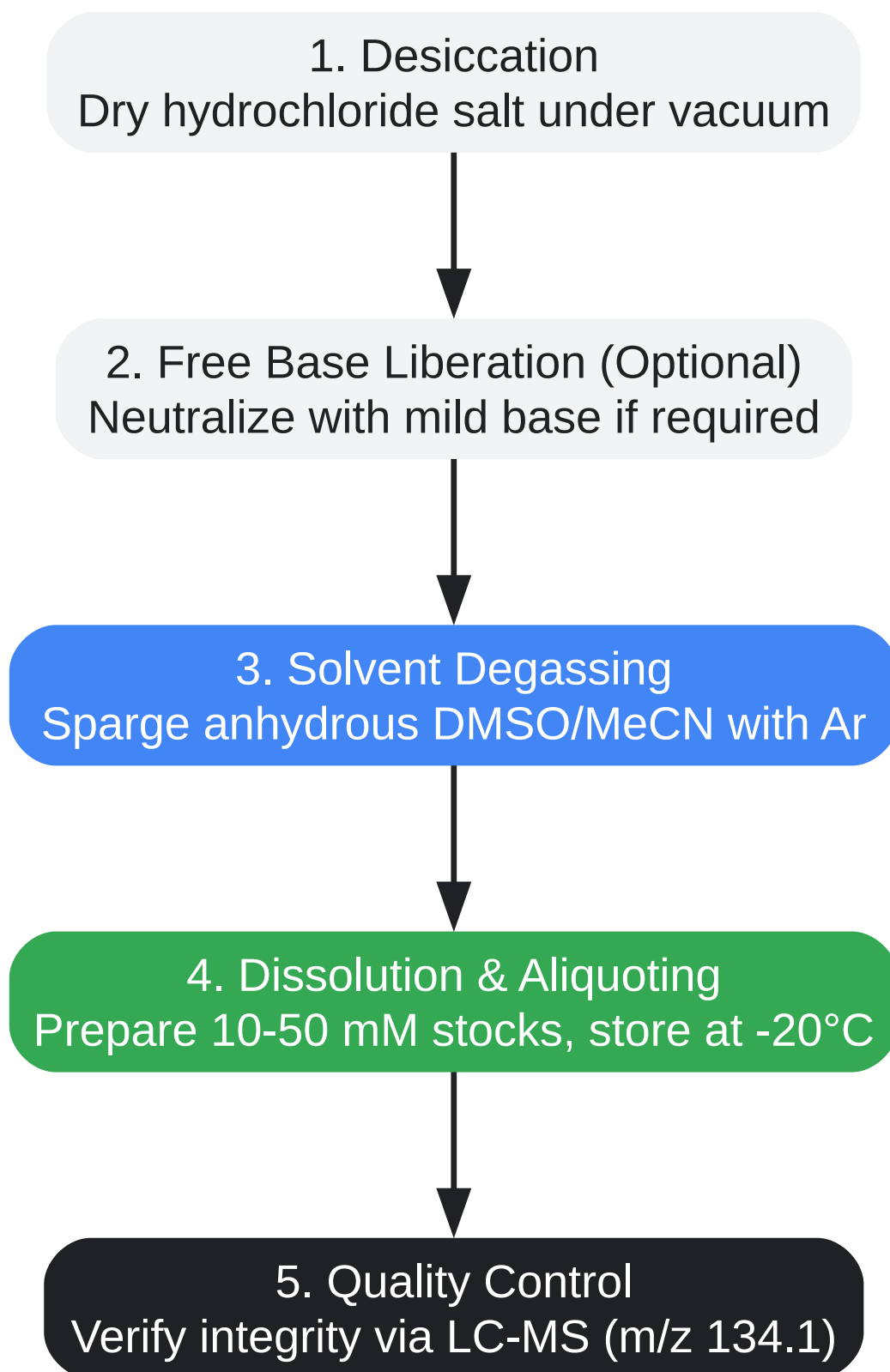
Standard Operating Procedures (SOPs)

To ensure a self-validating experimental setup, follow this step-by-step protocol for preparing and verifying high-throughput screening (HTS) or assay stock solutions.

Protocol: Preparation of Anhydrous, Oxygen-Free Stock Solutions

Objective: Prevent N-oxidation and ensure accurate molarity for downstream coupling reactions or biological assays.

- Desiccation: If using the hydrochloride salt (CAS 945459-80-3)[4], dry the powder in a vacuum desiccator over P₂O₅ for 12 hours to remove adventitious moisture.
- Solvent Preparation: Transfer anhydrous DMSO or Acetonitrile (MeCN) into a Schlenk flask. Sparge the solvent with high-purity Argon gas for 15–20 minutes to displace dissolved oxygen.
- Dissolution: In a glovebox or under an Argon stream, dissolve the compound to the desired concentration (typically 10 mM to 50 mM).
- Aliquoting: Dispense the solution into amber glass vials (to prevent photo-catalyzed degradation) with PTFE-lined caps. Purge the headspace of each vial with Argon before sealing.
- Storage: Flash-freeze the aliquots in liquid nitrogen and store them at -20°C.
- Validation (Self-Correction Step): Before use, run a 1 μL sample via LC-MS. The expected [M+H]⁺ is m/z 134.1. If a peak at m/z 150.1 is observed, N-oxidation has occurred, and the aliquot must be discarded.



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Fig 2. Standard operating procedure for the preparation of stable azaphosphinane stock solutions.

Troubleshooting FAQs

Q: My stock solution in THF turned yellow over the weekend. What happened? A: Tetrahydrofuran (THF) rapidly forms hydroperoxides upon exposure to air and light. These peroxides act as strong oxidizing agents, converting the secondary amine of the azaphosphinane ring into an N-oxide or hydroxylamine derivative, which often presents as a yellowing solution. Always use freshly distilled THF or THF stabilized with BHT, and store the solution under an inert atmosphere.

Q: I am attempting an amide coupling using the secondary amine, but my yields are inexplicably low. LC-MS shows a +18 Da mass shift on my starting material. A: You are observing the formation of a tight hydrate. The P=O bond is a highly polarized, strong hydrogen-bond acceptor. If your solvent or reagents are not strictly anhydrous, water coordinates strongly to the phosphine oxide. This hydration sphere can sterically hinder the adjacent secondary amine, reducing its nucleophilicity. Ensure all reagents and solvents are strictly anhydrous.

Q: Can I store the free base in aqueous biological buffers (e.g., PBS) for extended periods? A: It is not recommended. While the azaphosphinane ring itself is relatively stable to hydrolysis, the free secondary amine can act as a bidentate ligand (in conjunction with the P=O oxygen) to chelate trace heavy metals present in unpurified buffers. This metal coordination can catalyze unexpected degradation pathways or cause the compound to precipitate out of solution. Prepare aqueous dilutions immediately prior to your assay.

Q: Should I purchase the free base or the hydrochloride salt for long-term storage? A: The hydrochloride salt (CAS 945459-80-3)[4] is vastly superior for long-term storage. Protonation of the secondary amine eliminates its nucleophilicity, rendering it immune to N-oxidation and N-alkylation during storage. You can easily liberate the free base in situ using a mild base (e.g., DIPEA or K_2CO_3) during your synthetic steps[2].

References

- Covalent Inhibitors of KEAP1 with Exquisite Selectivity PubMed Central (PMC) - NIH[[Link](#)]

- Macrocyclic compounds as sting agonists and methods and uses thereof (WO2021014365A1)
- Compounds for treating or inhibiting recurrence of acute myeloid leukemia (US11963960B2)

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Sources

- [1. Covalent Inhibitors of KEAP1 with Exquisite Selectivity - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. WO2021014365A1 - Macrocyclic compounds as sting agonists and methods and uses thereof - Google Patents \[patents.google.com\]](#)
- [3. US11963960B2 - Compounds for treating or inhibiting recurrence of acute myeloid leukemia - Google Patents \[patents.google.com\]](#)
- [4. 4-Methyl-1,4-azaphosphinane 4-oxide hydrochloride | 945459-80-3 \[sigmaaldrich.com\]](#)
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